

Praseodymium Oxalate Decahydrate: A Technical Overview

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Compound of Interest

Compound Name: *Praseodymium oxalate*

Cat. No.: *B1605168*

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CAS No. 24992-60-7

This technical guide provides an in-depth analysis of **praseodymium oxalate** decahydrate, a compound of interest to researchers, scientists, and professionals in material science and chemistry. This document outlines its chemical and physical properties, synthesis, thermal decomposition, and crystal structure. While its primary applications are in materials science, this guide also addresses its limited known biological effects for a comprehensive overview.

Core Properties

Praseodymium oxalate decahydrate is a green crystalline powder with the chemical formula $\text{Pr}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$.^{[1][2]} It is a salt of the rare earth metal praseodymium and oxalic acid. The compound is notably insoluble in water but slightly soluble in acids.

Table 1: Chemical and Physical Properties of **Praseodymium Oxalate** Decahydrate

Property	Value
CAS Number	24992-60-7
Chemical Formula	$\text{Pr}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$
Molecular Weight	726.04 g/mol [1][2]
Appearance	Green powder/crystals[1][3]
Solubility in Water	Insoluble

Synthesis and Experimental Protocols

The primary method for synthesizing **praseodymium oxalate** decahydrate is through a precipitation reaction involving a soluble praseodymium salt, typically praseodymium(III) nitrate, and oxalic acid.[3]

Generalized Synthesis Protocol: Precipitation

This protocol describes a general method for the synthesis of **praseodymium oxalate**. The precise conditions to obtain the decahydrate form may require optimization.

Objective: To synthesize **praseodymium oxalate** via precipitation.

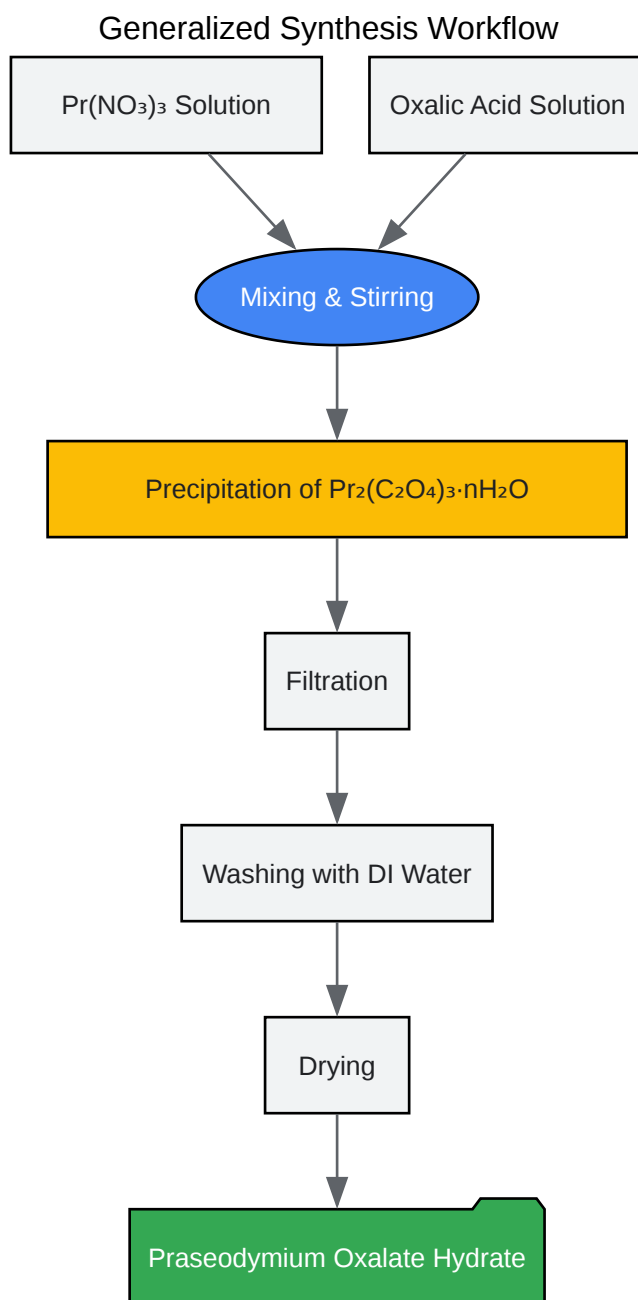
Materials:

- Praseodymium(III) nitrate ($\text{Pr}(\text{NO}_3)_3$) solution (e.g., 1M)
- Oxalic acid ($\text{H}_2\text{C}_2\text{O}_4$) solution (e.g., 1M)
- Deionized water
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Methodology:

- A solution of praseodymium(III) nitrate is prepared in deionized water.

- Slowly, and with constant stirring, the oxalic acid solution is added to the praseodymium nitrate solution.
- A green precipitate of **praseodymium oxalate** will form immediately.
- The mixture is allowed to stir for a specified period to ensure complete precipitation.
- The precipitate is collected by filtration.
- The collected solid is washed with deionized water to remove any unreacted reagents and byproducts.
- The final product is dried under controlled conditions (e.g., in a low-temperature oven) to obtain the hydrated crystalline solid.



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Generalized workflow for the synthesis of **praseodymium oxalate** hydrate.

Thermal Decomposition

Praseodymium oxalate decahydrate undergoes a multi-step decomposition upon heating. The process involves dehydration followed by the decomposition of the anhydrous oxalate to form

various intermediates and finally praseodymium oxide as the end product. The exact nature of the final oxide can vary depending on the atmosphere.

Table 2: Thermal Decomposition Stages of **Praseodymium Oxalate** Decahydrate

Temperature Range (°C)	Process	Products
Ambient - ~200	Dehydration	$\text{Pr}_2(\text{C}_2\text{O}_4)_3 + 10\text{H}_2\text{O}$
~300 - ~500	Decomposition of anhydrous oxalate	$\text{Pr}_2\text{O}(\text{CO}_3)_2$, CO, CO ₂
~500 - ~700	Decomposition of intermediate carbonate	$\text{Pr}_2\text{O}_2\text{CO}_3$, CO ₂
> ~700	Final decomposition to oxide	Pr_6O_{11} or Pr_2O_3 (depending on atmosphere)

Note: The temperature ranges are approximate and can be influenced by factors such as heating rate and atmosphere.

Experimental Protocol: Thermogravimetric Analysis (TGA)

Objective: To analyze the thermal decomposition of **praseodymium oxalate** decahydrate.

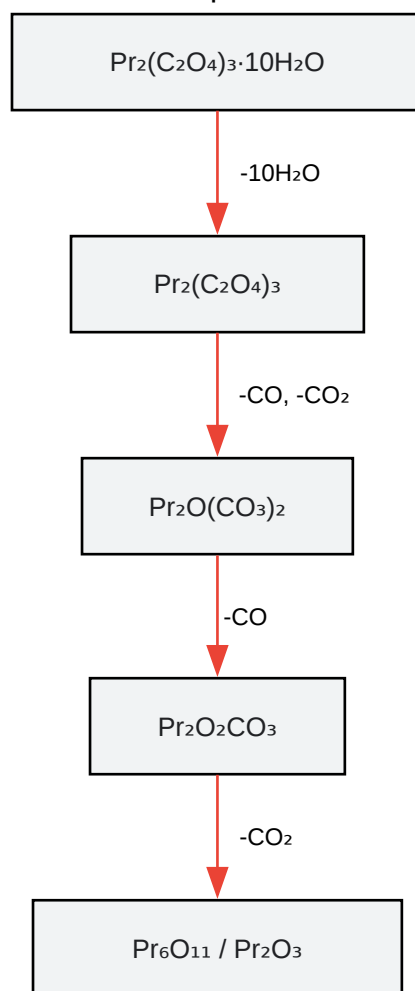
Instrumentation: Thermogravimetric Analyzer (TGA) coupled with Differential Thermal Analysis (DTA) and Evolved Gas Analysis (EGA).

Methodology:

- A small, accurately weighed sample of **praseodymium oxalate** decahydrate is placed in the TGA sample pan.
- The sample is heated from ambient temperature to approximately 1000°C at a controlled heating rate (e.g., 10°C/min).

- The analysis is conducted under a controlled atmosphere (e.g., inert - Helium, or oxidizing - Air).
- The weight loss of the sample is recorded as a function of temperature.
- The DTA signal provides information about endothermic and exothermic events.
- EGA identifies the gaseous products evolved during decomposition.

Thermal Decomposition Pathway



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Simplified thermal decomposition pathway of **praseodymium oxalate** decahydrate.

Crystal Structure

Praseodymium oxalate decahydrate crystallizes in the monoclinic system. The structure is characterized by a network of praseodymium ions coordinated to oxalate groups and water molecules. Detailed crystallographic data can be obtained through single-crystal X-ray diffraction analysis.

Biological Activity and Relevance to Drug Development

Currently, there is a significant lack of specific data on the biological activity of **praseodymium oxalate** decahydrate. The primary focus of research on this compound has been its material properties.

General toxicological studies on praseodymium and other rare earth elements indicate low to moderate toxicity. Inhalation of rare earth element dusts can potentially lead to pneumoconiosis, and accumulation in the body may affect liver function. However, these findings are not specific to the oxalate form and are more relevant to occupational exposure scenarios.

There is no available literature to suggest that **praseodymium oxalate** decahydrate has been investigated for applications in drug development, nor are there any known interactions with biological signaling pathways. Therefore, for professionals in drug development, this compound is of limited direct interest based on current scientific knowledge.

Applications

The primary applications of **praseodymium oxalate** decahydrate are in materials science and chemistry:

- **Precursor for Praseodymium Oxide:** It serves as a high-purity precursor for the synthesis of praseodymium oxides, which are used in pigments for ceramics and glasses, and in certain alloys.^{[1][2]}
- **Catalysis:** Praseodymium compounds can act as catalysts in various chemical reactions.^[2]
- **Phosphors:** It is used in the production of phosphors for lighting and display applications.^[2]

Conclusion

Praseodymium oxalate decahydrate is a well-characterized inorganic compound with established applications in materials science. Its synthesis via precipitation and its thermal decomposition behavior are understood, providing a basis for the controlled production of praseodymium-based materials. However, its biological activity remains largely unexplored, and it currently holds no significant position in the field of drug development. Future research could potentially explore novel applications, but based on existing data, its utility is firmly rooted in the chemical and materials sciences.

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References

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